

# Application Notes and Protocols for Growing Ethylenediamine Tartrate Single Crystals

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## Compound of Interest

Compound Name: Ethylenediamine tartrate

Cat. No.: B3049953

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These application notes provide a comprehensive guide to the growth of high-quality **Ethylenediamine Tartrate** (EDT) single crystals using the slow evaporation technique. This document includes detailed protocols for the synthesis of EDT, the crystal growth procedure, and methods for its characterization. The information is intended to assist researchers in materials science, crystallography, and drug development in obtaining single crystals for further investigation and application.

## Introduction

**Ethylenediamine tartrate** (EDT) is an organic salt that crystallizes in a non-centrosymmetric structure, leading to notable piezoelectric and nonlinear optical (NLO) properties.<sup>[1]</sup> These characteristics make EDT a material of interest for applications in sensors, transducers, and frequency conversion of laser light.<sup>[1]</sup> The ability to grow large, high-quality single crystals is crucial for the characterization and utilization of these properties. The slow evaporation method is a widely used and effective technique for growing EDT single crystals from an aqueous solution at room temperature.<sup>[1]</sup>

This document outlines the necessary steps, from material synthesis to crystal harvesting, providing quantitative data and detailed experimental protocols to ensure reproducibility.

## Quantitative Data Summary

For effective planning and execution of EDT crystal growth experiments, a summary of key quantitative data is presented below.

**Table 1: Solubility of Ethylenediamine Tartrate in Water**

Temperature (°C)	Solubility ( g/100 mL)
43	~170 (approx. 63 wt%)[2]
Note:	Detailed temperature-dependent solubility data for Ethylenediamine Tartrate in water is not readily available in the public domain. The provided value is based on information from a patent document.

**Table 2: Crystal Growth Parameters**

Parameter	Value/Range	Notes
Growth Temperature	Room Temperature (for dihydrate)	For growing the dihydrate form of EDT.
40.6°C - 50°C (for anhydrous) [1][2]	To prevent the formation of the hydrate, which is stable below 40.6°C.[1][2]	
pH of Growth Solution	6.5 - 8.0[1][2]	Crucial for the formation of the desired salt and to avoid byproducts.
Optimal Supersaturation	Low to moderate	Higher supersaturation can lead to faster nucleation and smaller, less perfect crystals. Specific optimal values are system-dependent and require empirical determination.
Typical Growth Rate	Varies with supersaturation and temperature	Reproducible growth rates can be obtained at constant supersaturation.[3]

**Table 3: Crystallographic Data for Ethylenediamine Tartrate Forms**

Form	Cryst al Syste m	Spac e Grou p	a (Å)	b (Å)	c (Å)	$\alpha$ (°)	$\beta$ (°)	$\gamma$ (°)	Ref.
Anhydrous d-tartrate	Monoclinic	P2 <sub>1</sub>	-	-	-	-	-	-	[1]
d-tartrate Monohydrate	Orthorhombic	P2 <sub>1</sub> 2 <sub>1</sub> 2 <sub>1</sub>	11.56	15.04	5.80	90	90	90	[1]
Ditartrate Dihydrate	Tetragonal	-	-	-	-	-	-	-	[1]

**Table 4: Powder X-ray Diffraction Data for Ethylenediamine d-tartrate Monohydrate**

d-spacing (Å)	Relative Intensity
4.55	10
3.99	9
3.63	10
3.17	5
2.87	5
2.72	5
2.46	8
Note:	Intensities are visually estimated.

(Data compiled from available research.)[\[2\]](#)

**Table 5: Characteristic FTIR Absorption Peaks for Ethylenediamine Tartrate**

Wavenumber (cm <sup>-1</sup> )	Vibrational Mode	Functional Group
3114 - 3469	N-H stretching	Ethylenediammonium cation
1496 - 1545	N-H bending	Ethylenediammonium cation
1723 - 1769	C=O stretching	Tartrate anion
3172 - 3689	O-H stretching	Tartrate anion, Water of hydration

(Data compiled from general FTIR correlation tables and analysis of related compounds.)

**Table 6: Thermal Analysis Data for Ethylenediamine Tartrate Dihydrate**

Thermal Event	Onset Temperature (°C)	Peak Temperature (°C)	Weight Loss (%)
Dehydration	~100	-	-
Decomposition	>100	-	-

Note: The dihydrate form is thermally stable up to approximately 100°C. [1] Specific onset and peak decomposition temperatures with corresponding weight loss percentages require experimental determination.

## Experimental Protocols

### Protocol 1: Synthesis of Ethylenediamine Tartrate

This protocol describes the synthesis of **Ethylenediamine Tartrate** from ethylenediamine and L-(+)-tartaric acid.

Materials:

- Ethylenediamine (C<sub>2</sub>H<sub>8</sub>N<sub>2</sub>)
- L-(+)-Tartaric acid (C<sub>4</sub>H<sub>6</sub>O<sub>6</sub>)
- Deionized water
- Beakers
- Magnetic stirrer with hot plate
- pH meter

- Buchner funnel and filter paper

#### Procedure:

- Calculate the required masses of ethylenediamine and L-(+)-tartaric acid for a 1:2 molar ratio.
- In a beaker, dissolve the calculated amount of L-(+)-tartaric acid in a suitable volume of deionized water with stirring.
- Slowly add the calculated amount of ethylenediamine to the tartaric acid solution while continuously stirring. The reaction is an acid-base neutralization.
- Gently heat the solution to approximately 60°C to ensure complete dissolution of the reactants.<sup>[1]</sup>
- Monitor and adjust the pH of the solution to a range of 6.5 to 8.0 using small additions of a dilute solution of ethylenediamine or tartaric acid as needed.<sup>[1][2]</sup>
- Once a clear solution is obtained, allow it to cool to room temperature.
- The synthesized **Ethylenediamine Tartrate** can be isolated by slow evaporation of the solvent (see Protocol 2) or by cooling crystallization.
- For purification, the crude product can be recrystallized from deionized water.

## Protocol 2: Slow Evaporation Technique for Single Crystal Growth

This protocol details the procedure for growing EDT single crystals from the synthesized aqueous solution using the slow evaporation method.

#### Materials:

- Saturated solution of **Ethylenediamine Tartrate**
- Crystallization dish or beaker

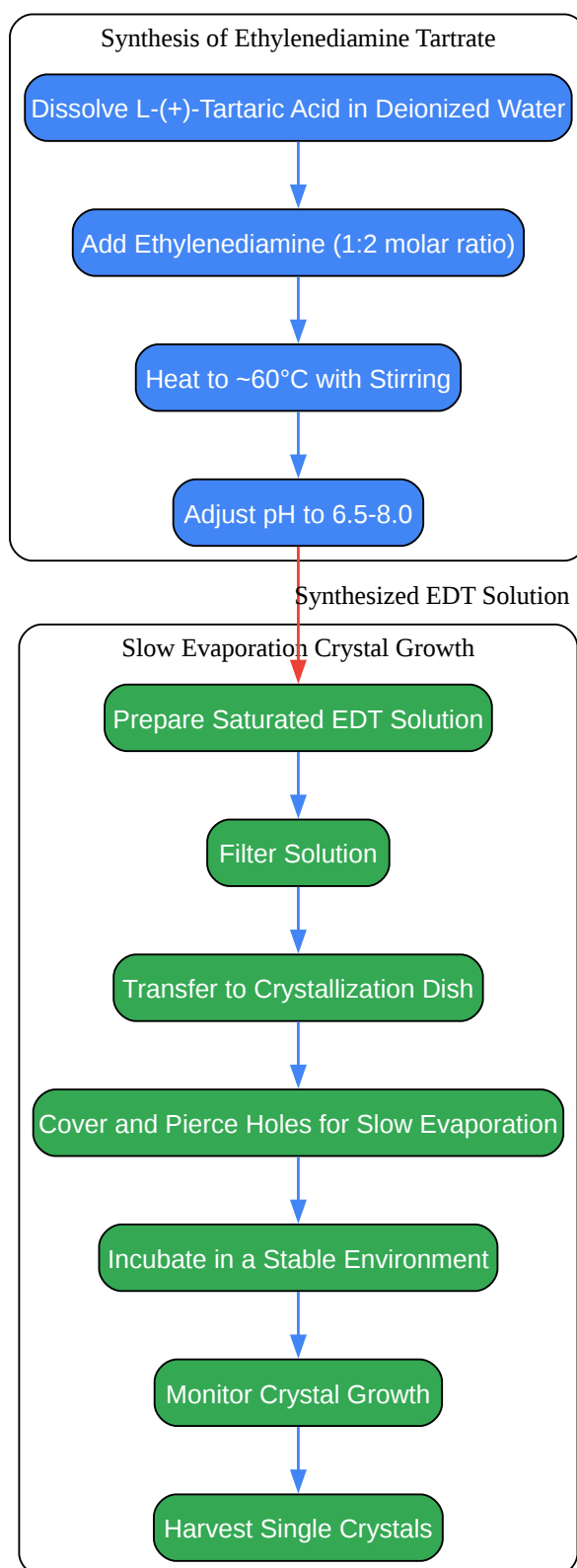
- Parafilm or aluminum foil
- A quiet, vibration-free location

#### Procedure:

- Prepare a saturated or near-saturated solution of **Ethylenediamine Tartrate** in deionized water at the desired growth temperature (room temperature for the dihydrate form, or 40.6°C - 50°C for the anhydrous form).
- Filter the solution to remove any undissolved particles or impurities.
- Transfer the clear, saturated solution into a clean crystallization dish or beaker.
- Cover the container with parafilm or aluminum foil. Pierce a few small holes in the cover to allow for slow evaporation of the solvent. The rate of evaporation can be controlled by the number and size of the holes.
- Place the crystallization setup in a location with a stable temperature and free from mechanical vibrations or disturbances.
- Monitor the setup periodically. Crystal nucleation should begin as the solvent slowly evaporates, leading to supersaturation.
- Allow the crystals to grow over a period of several days to weeks, depending on the desired size.
- Once the crystals have reached the desired size, carefully harvest them from the solution using tweezers.
- Gently dry the crystals with a lint-free cloth or by air-drying.

## Visualizations

### Diagram 1: Experimental Workflow for EDT Synthesis and Crystal Growth

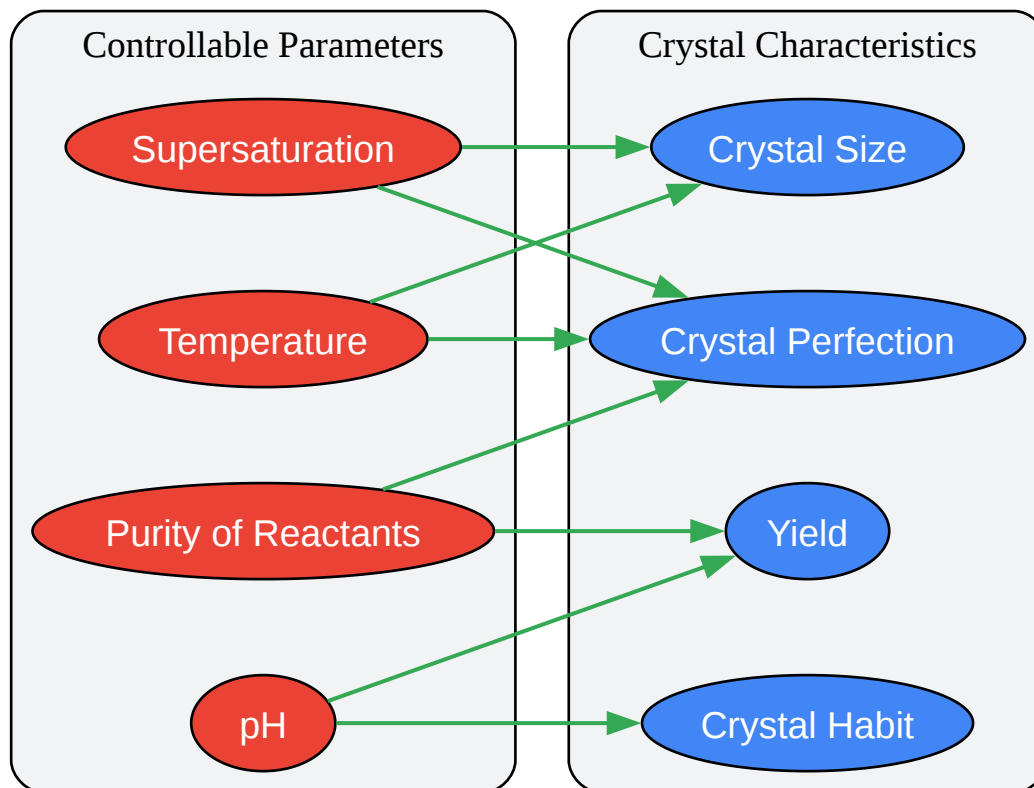


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Caption: Workflow for EDT synthesis and subsequent single crystal growth.



## Diagram 2: Logical Relationship of Factors Affecting EDT Crystal Quality



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Caption: Key parameters influencing the quality of EDT single crystals.

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## References

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